

Thiophene-2-ethylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Thiophene-2-ethylamine

Cat. No.: B7724666

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **Thiophene-2-ethylamine** (CAS No. 30433-91-1), a crucial building block in the synthesis of pharmaceuticals and agrochemicals. Adherence to the following protocols is paramount to ensure laboratory safety and environmental compliance.

Hazard Identification and Classification

Thiophene-2-ethylamine is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1] It is crucial to understand these hazards before handling the substance.

GHS Classification:

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Danger	
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage	Danger	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	Danger	
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage	Danger	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	Danger	
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	Danger	

Sources:[2][3][4]

Logical Diagram of GHS Hazard Classification

Caption: GHS Health Hazard Classifications for **Thiophene-2-ethylamine**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Thiophene-2-ethylamine** is provided below.

Property	Value
Molecular Formula	C ₆ H ₉ NS
Molecular Weight	127.21 g/mol
Appearance	Colorless to pale yellow liquid[2]
Odor	Strong, unpleasant, amine-like[2][5]
Boiling Point	200-202 °C at 750 mmHg[6][7]
Density	1.087 g/mL at 25 °C[7]
Flash Point	87 - 88 °C (closed cup)[6]
Solubility in Water	Slightly soluble[6]
Solubility in Organic Solvents	Soluble in common organic solvents like ethanol and ether[5]
Stability	Stable under normal conditions[6]

Toxicological Information

Thiophene-2-ethylamine is harmful through oral, dermal, and inhalation routes of exposure. While classified as Acute Toxicity Category 4 for these routes, specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) values are not readily available in the public domain. The toxicological properties have not been fully investigated.[4]

Experimental Protocols for Hazard Assessment

The hazard classifications for skin and eye irritation are determined by standardized experimental protocols, primarily the OECD Guidelines for the Testing of Chemicals.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline assesses the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Test Animal:** The albino rabbit is the preferred species.
- **Application:** A single dose of 0.5 mL (for liquids) of the test substance is applied to a small area of shaved skin (approximately 6 cm²) under a semi-occlusive patch.^{[2][7]} Untreated skin serves as a control.
- **Exposure Duration:** The standard exposure period is 4 hours.^{[2][7]}
- **Observation:** After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours post-exposure.^[2] Observations may continue for up to 14 days to assess the reversibility of the effects.^[7]
- **Scoring:** Skin reactions are scored using a standardized grading system. If corrosive effects are observed, the test is terminated immediately.

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline evaluates the potential for a substance to cause eye irritation or damage.

Methodology:

- **Test Animal:** The albino rabbit is the recommended species.
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.^{[8][9]}
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.^[9] The observation period can be extended up to 21 days to determine the reversibility of any observed effects.
- **Scoring:** Ocular lesions are scored according to a standardized system. The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mist.[4]
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE).
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[10]
- Keep the container tightly closed.[4]
- Store in a corrosives area.[4]
- Refrigerated storage is recommended.[4]
- Incompatible Materials: Acids and strong oxidizing agents.[4][8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[4][8]

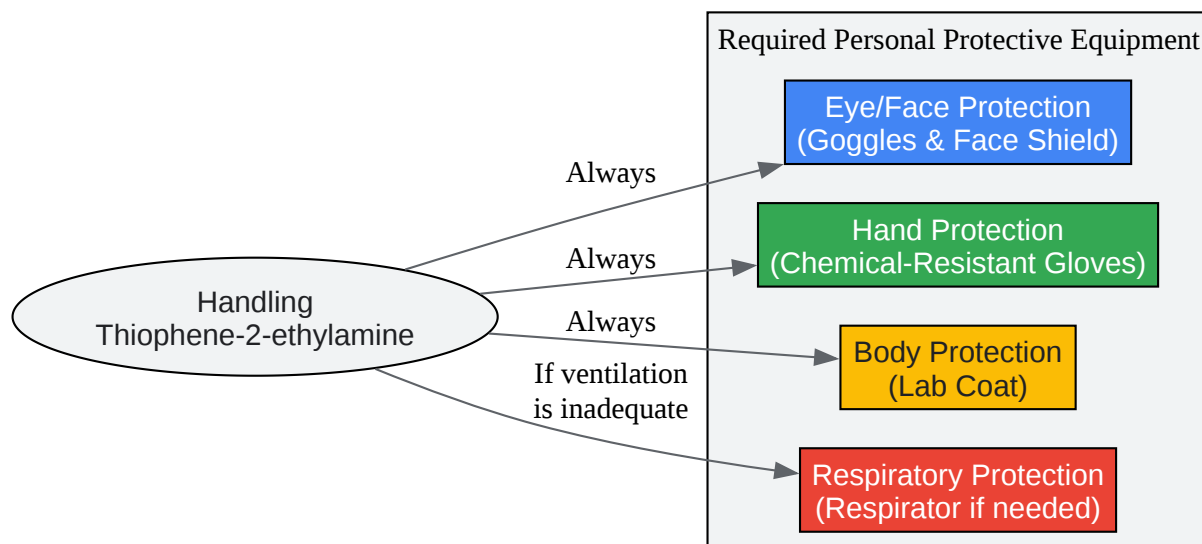
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Thiophene-2-ethylamine**:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[4]
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.

- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

PPE Selection Workflow



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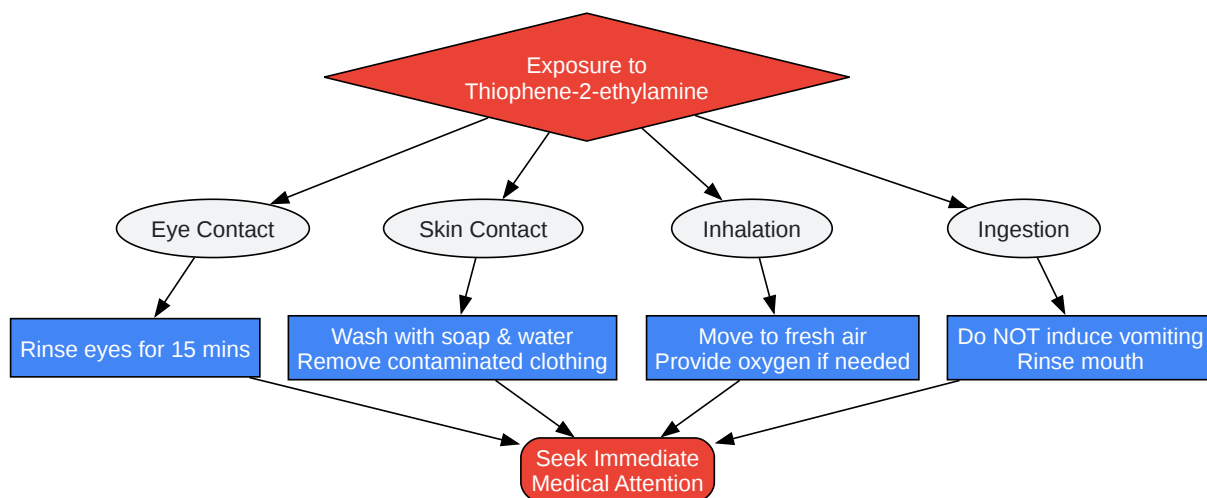
Caption: Personal Protective Equipment (PPE) for **Thiophene-2-ethylamine**.

First Aid Measures

In case of exposure, immediate medical attention is required.[4]

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[4]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get immediate medical attention.[4]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Call a physician immediately.[4]

First Aid Workflow

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Caption: First Aid Procedures for **Thiophene-2-ethylamine** Exposure.

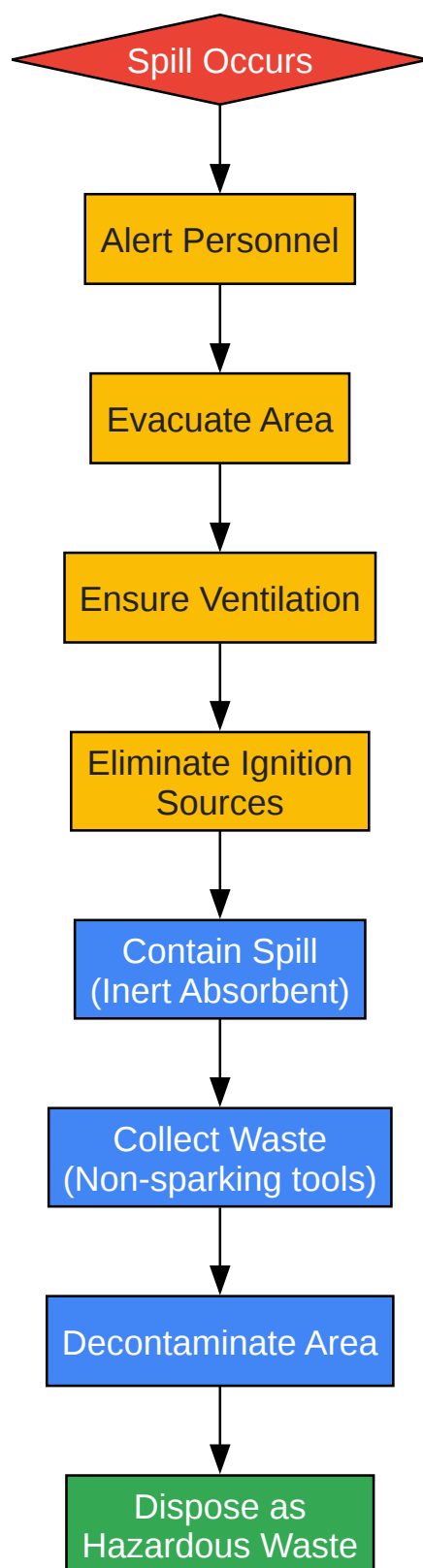
Accidental Release Measures

In the event of a spill, follow these procedures carefully.

Spill Cleanup Procedure:

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Evacuate:** Evacuate the immediate area.
- **Ventilate:** Ensure adequate ventilation.
- **Eliminate Ignition Sources:** Remove all sources of ignition.
- **Containment:** If safe to do so, contain the spill using an inert absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- **Neutralization (for corrosive amines):** For small spills, consider neutralization with a weak acid (e.g., citric acid) if it is safe to do so. Use pH paper to confirm neutralization.
- **Collection:** Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.^[10]
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.

Spill Response Workflow



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Caption: Spill Response Workflow for **Thiophene-2-ethylamine**.

Disposal Considerations

Dispose of **Thiophene-2-ethylamine** and any contaminated materials as hazardous waste.[11]

All waste must be handled in accordance with local, state, and federal regulations.[11] Do not dispose of this chemical into the environment or down the drain.[11]

Waste Disposal Protocol:

- Containerize: Place all **Thiophene-2-ethylamine** waste into clearly labeled, sealed, and chemically compatible containers.[11]
- Labeling: Ensure containers are properly labeled with the chemical name and all associated hazards.[11]
- Professional Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company.[11]

This technical guide is intended to provide comprehensive safety and handling information for **Thiophene-2-ethylamine**. It is not exhaustive, and users should always consult the most recent Safety Data Sheet (SDS) before handling this chemical.

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